

Safe Disposal of 2-Ethyl-2-phenylbutyronitrile: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-2-phenylbutyronitrile

Cat. No.: B1294306

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For Immediate Reference: Treat **2-Ethyl-2-phenylbutyronitrile** as a toxic hazardous waste.^[1] Personal protective equipment, including gloves, safety goggles, and a lab coat, is mandatory during handling and disposal.

This guide provides essential safety and logistical information for the proper disposal of **2-Ethyl-2-phenylbutyronitrile**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental compliance.

Key Safety and Handling Information

2-Ethyl-2-phenylbutyronitrile is classified as a toxic substance.^[1] Ingestion and skin contact are primary routes of exposure and should be strictly avoided. Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves, such as nitrile gloves, are required.
- **Eye Protection:** Safety goggles or a face shield must be worn.
- **Protective Clothing:** A lab coat and closed-toe shoes are mandatory.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Ethyl-2-phenylbutyronitrile**.

Property	Value	Source(s)
Chemical Formula	C ₁₂ H ₁₅ N	[1]
Molar Mass	173.25 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
CAS Number	5336-57-2	[1]
GHS Classification	Acute Toxicity, Oral (Category 3)	[1]
Hazard Statement	H301: Toxic if swallowed	[1]

Disposal Protocol for 2-Ethyl-2-phenylbutyronitrile

This step-by-step protocol outlines the approved procedure for the disposal of **2-Ethyl-2-phenylbutyronitrile** waste. This includes pure compound, contaminated solutions, and empty containers.

1. Waste Identification and Segregation:

- Identify all waste streams containing **2-Ethyl-2-phenylbutyronitrile**.
- Segregate this waste from other chemical waste to prevent accidental mixing with incompatible substances. Do not mix with strong oxidizing agents.
- Label a dedicated, leak-proof, and chemically compatible waste container with "Hazardous Waste: **2-Ethyl-2-phenylbutyronitrile**, Toxic".

2. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the waste, ensure you are wearing the appropriate PPE as detailed above.
- Conduct all waste handling and transfers within a certified chemical fume hood to minimize inhalation exposure.

3. Waste Collection and Containerization:

- Liquid Waste: Carefully transfer liquid waste containing **2-Ethyl-2-phenylbutyronitrile** into the designated hazardous waste container using a funnel. Avoid splashing.
- Solid Waste: Contaminated solid waste (e.g., gloves, absorbent pads, weighing paper) should be placed in a separate, clearly labeled, and sealed bag or container for solid hazardous waste.
- Empty Containers: "Empty" containers that previously held **2-Ethyl-2-phenylbutyronitrile** are also considered hazardous waste. They should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as liquid hazardous waste. The rinsed container should then be securely capped and labeled as "Empty Container - Hazardous Residue: **2-Ethyl-2-phenylbutyronitrile**".

4. Waste Storage:

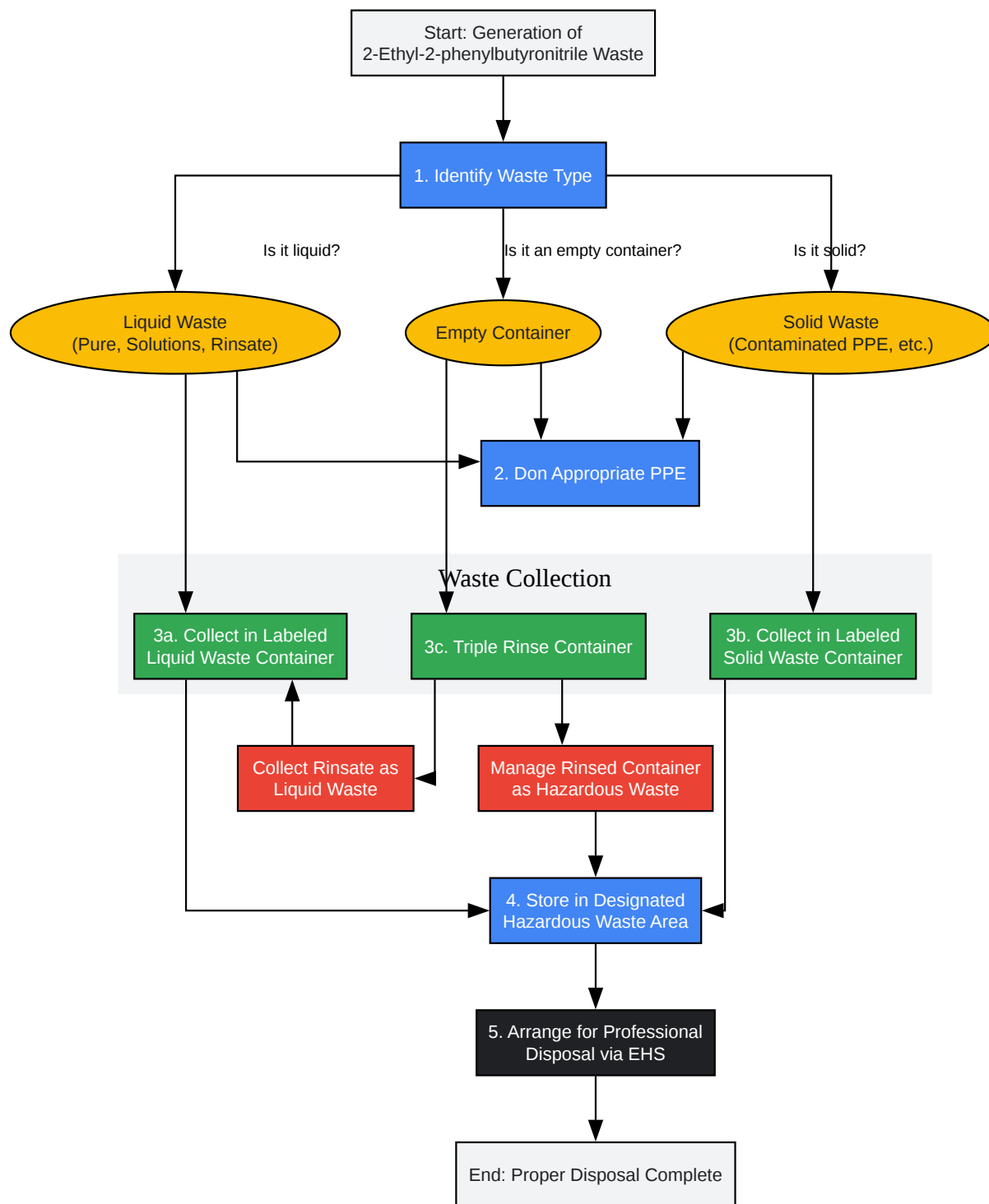
- Store the sealed and labeled hazardous waste container in a designated satellite accumulation area or the main hazardous waste storage area.
- Ensure the storage area is secure, well-ventilated, and away from heat sources or incompatible chemicals.

5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **2-Ethyl-2-phenylbutyronitrile** down the drain or in regular trash. All chemical waste should be disposed of in accordance with local, state, and federal regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Ethyl-2-phenylbutyronitrile**.



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Caption: Disposal workflow for **2-Ethyl-2-phenylbutyronitrile**.

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References

- 1. 2-Ethyl-2-phenylbutyronitrile | C₁₂H₁₅N | CID 79260 - PubChem [pubchem.ncbi.nlm.nih.gov]
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